

# Personal protective equipment for handling (3-Amino-4-fluorophenyl)methanol

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## Compound of Interest

Compound Name: (3-Amino-4-fluorophenyl)methanol

Cat. No.: B1282870

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## Essential Safety and Handling Guide for (3-Amino-4-fluorophenyl)methanol

This guide provides crucial safety and logistical information for the handling and disposal of **(3-Amino-4-fluorophenyl)methanol** (CAS No: 227609-86-1). The following procedures are designed for researchers, scientists, and professionals in drug development to ensure a safe laboratory environment.

**(3-Amino-4-fluorophenyl)methanol** is a chemical compound that requires careful handling due to its potential health hazards. It is known to cause serious eye irritation and skin irritation. [1][2] Adherence to the personal protective equipment (PPE) guidelines and operational protocols is mandatory to minimize exposure and ensure personal safety.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **(3-Amino-4-fluorophenyl)methanol** is provided in the table below. This information is critical for safe storage and handling.

Property	Value
Physical State	White to Yellow Solid
Molecular Formula	C7H8FNO
CAS Number	227609-86-1
Melting Point/Range	172-174 °C
Boiling Point/Range	476.4°C at 760 mmHg
Flash Point	241.9°C
Storage Temperature	Room temperature, in a dark, inert atmosphere

Source:[1][2]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **(3-Amino-4-fluorophenyl)methanol** to prevent skin and eye contact, and inhalation.[2][3][4]

Protection Type	Specific Recommendations	Standard
Eye and Face Protection	Wear chemical safety goggles or a face shield.	OSHA 29 CFR 1910.133 / EN 166
Skin Protection	Wear a lab coat or protective suit and impervious gloves (e.g., Nitrile rubber).	General Laboratory Practice
Respiratory Protection	Use a NIOSH-approved respirator if ventilation is inadequate or if dust is generated.	NIOSH Recommendations
Hand Protection	Chemical-resistant gloves are required.	General Laboratory Practice

## Operational Plan for Safe Handling

A systematic approach to handling **(3-Amino-4-fluorophenyl)methanol** is crucial from receipt to disposal. The following workflow outlines the necessary steps to maintain a safe laboratory environment.[\[2\]](#)[\[4\]](#)[\[5\]](#)

### Receiving and Storage:

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leaks.
- **Label Verification:** Ensure the container is clearly and accurately labeled with the chemical name and hazard information.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials.[\[1\]](#) Keep the container tightly sealed when not in use. The recommended storage is at room temperature in a dark place under an inert atmosphere.[\[1\]](#)

### Handling and Use:

- **Ventilation:** Always work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid dust inhalation.[\[2\]](#)
- **PPE:** Before handling, don the appropriate personal protective equipment as detailed in the PPE table above.
- **Weighing and Preparation:** When weighing or preparing solutions, do so within a ventilated enclosure to minimize dust generation.
- **Experimental Use:** Keep reaction vessels closed whenever possible. Avoid direct contact with the chemical.
- **Hygiene:** Wash hands thoroughly after handling the substance.[\[2\]](#) Do not eat, drink, or smoke in the laboratory area.[\[3\]](#)

### Spill and Exposure Response:

- **Spill Cleanup:** In case of a spill, evacuate the immediate area. Use absorbent material to wipe up the spill and place it in a sealed container for disposal.[\[4\]](#) Ensure adequate

ventilation during cleanup.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin area with plenty of soap and water. Seek medical attention if irritation persists.[\[2\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[2\]](#)

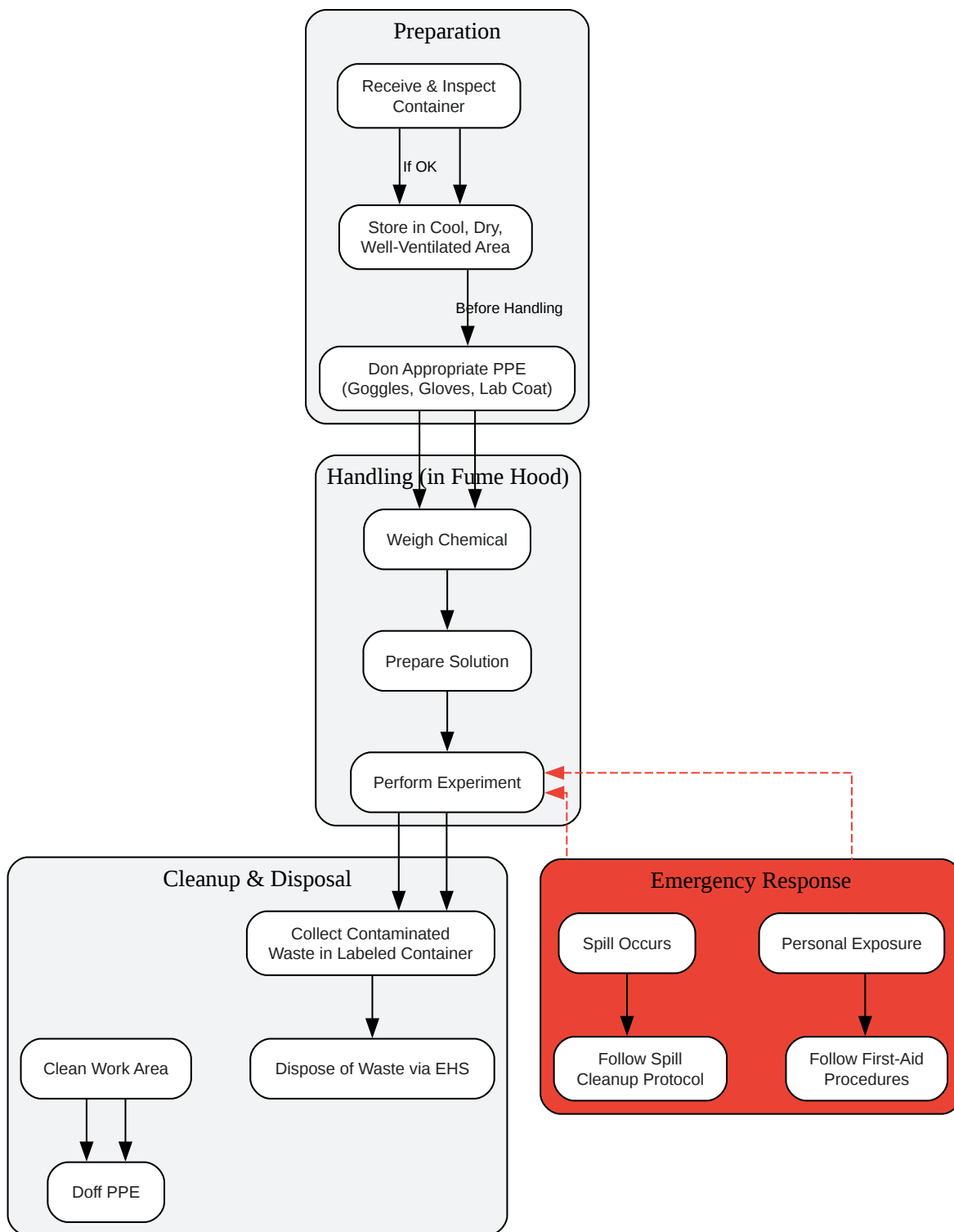
## Disposal Plan

The disposal of **(3-Amino-4-fluorophenyl)methanol** and its contaminated waste must be handled as hazardous chemical waste in accordance with local, state, and federal regulations.[\[6\]](#)

- Waste Collection:
  - Collect excess reagent and any contaminated materials (e.g., gloves, absorbent paper, etc.) in a clearly labeled, sealed, and compatible waste container.[\[7\]](#)[\[8\]](#)
  - Do not mix with other waste streams unless compatibility is known.[\[9\]](#)
  - Liquid waste containers should not be filled to more than 75% capacity to allow for vapor expansion.[\[8\]](#)
- Labeling:
  - The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**(3-Amino-4-fluorophenyl)methanol**".[\[6\]](#)
- Storage of Waste:

- Store waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic.
- Keep waste containers closed except when adding waste.[6]
- Disposal Request:
  - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.[6] Do not dispose of this chemical down the drain.[6]

## Experimental Workflow for Safe Handling and Disposal



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Caption: Workflow for safe handling and disposal of **(3-Amino-4-fluorophenyl)methanol**.

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